

1,4-Dimethylcyclohexanol CAS number and synonyms

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Compound of Interest

Compound Name: 1,4-Dimethylcyclohexanol

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Technical Guide: 1,4-Dimethylcyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,4-Dimethylcyclohexanol**, including its chemical identity, physicochemical properties, and representative experimental protocols for its synthesis and analysis.

Chemical Identity and Synonyms

CAS Number: 5402-28-8[1]

Synonyms:[1]

- 1,4-dimetilciclohexanol
- 1,4-Dimethyl-1-cyclohexanol
- Cyclohexanol, 1,4-dimethyl-
- NSC 5100

Physicochemical Properties

The quantitative data for **1,4-Dimethylcyclohexanol** and its isomers are summarized in the tables below. Data for the specific 1,4-isomer is supplemented with data from closely related isomers where direct information is limited.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₆ O	
Molecular Weight	128.21 g/mol	
Boiling Point	186.0 °C (estimated for 4,4-isomer)	[2] [3]
Melting Point	28 °C (for 4,4-isomer)	[3]
Density	0.922 g/mL (for 4,4-isomer)	[4]
Refractive Index	1.461 (for 4,4-isomer)	[4]
Solubility in Water	11 g/L at 25 °C	

Table 2: Computed and Spectroscopic Data

Property	Value/Description	Reference
XLogP3-AA	1.8	
Topological Polar Surface Area	20.2 Å ²	
¹ H NMR	Spectra available for isomers like 3,4-dimethylcyclohexanol.	[5]
¹³ C NMR	Spectra available for dimethylcyclohexanol isomers.	[6]
Mass Spectrum (GC-MS)	Available for various dimethylcyclohexanol isomers, showing characteristic fragmentation patterns.	[6][7]
IR Spectrum	Vapor phase and liquid film IR spectra are available for isomers.	[6]

Experimental Protocols

Synthesis of 1,4-Dimethylcyclohexanol via Grignard Reaction

A common and effective method for the synthesis of **1,4-Dimethylcyclohexanol** is the Grignard reaction, which involves the nucleophilic addition of a methyl group to the carbonyl carbon of 4-methylcyclohexanone. The Grignard reagent, methylmagnesium bromide, is typically used for this purpose.

Reaction Scheme:

Materials:

- 4-Methylcyclohexanone
- Methylmagnesium bromide (e.g., 3.0 M solution in diethyl ether)
- Anhydrous diethyl ether or tetrahydrofuran (THF)

- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions (three-necked round-bottom flask, dropping funnel, condenser with drying tube, nitrogen inlet)

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask is assembled with a magnetic stirrer, a dropping funnel, a reflux condenser fitted with a drying tube, and a nitrogen inlet. The system is flushed with dry nitrogen to ensure an inert atmosphere.
- **Reactant Addition:** 4-Methylcyclohexanone (1.0 equivalent) is dissolved in anhydrous diethyl ether and added to the reaction flask.
- **Grignard Addition:** The flask is cooled to 0 °C in an ice bath. The methylmagnesium bromide solution (1.2 equivalents) is added dropwise from the dropping funnel over a period of 30 minutes, ensuring the internal temperature is maintained below 5 °C.
- **Reaction:** Once the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting ketone.
- **Quenching:** The reaction mixture is cooled back to 0 °C, and saturated aqueous ammonium chloride solution is added slowly to quench the excess Grignard reagent and the magnesium alkoxide intermediate.
- **Extraction:** The mixture is transferred to a separatory funnel. The aqueous layer is separated and the organic layer is washed sequentially with water and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) or by distillation to yield pure **1,4-Dimethylcyclohexanol**.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile organic compounds like **1,4-Dimethylcyclohexanol**.

Instrumentation:

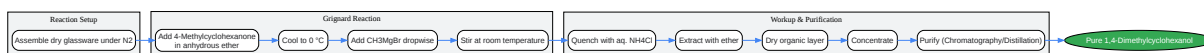
- Gas Chromatograph (GC) equipped with a mass selective detector (MSD)
- Capillary column suitable for alcohol analysis (e.g., DB-5MS or equivalent)

Procedure:

- Sample Preparation: A dilute solution of the **1,4-Dimethylcyclohexanol** sample is prepared in a suitable solvent such as dichloromethane or ethyl acetate.
- Injection: A small volume (typically 1 μL) of the prepared sample is injected into the GC inlet, which is heated to ensure rapid volatilization of the sample.
- Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium) through the capillary column. The temperature of the column is programmed to increase over time, which allows for the separation of different components of the sample based on their boiling points and interactions with the stationary phase of the column.
- Detection and Analysis: As the separated components exit the column, they enter the mass spectrometer. The molecules are ionized (typically by electron ionization), and the resulting fragments are separated based on their mass-to-charge ratio. The resulting mass spectrum provides a molecular fingerprint that can be used to identify the compound by comparison with a spectral library. The retention time from the gas chromatogram and the mass spectrum together provide a high degree of confidence in the identification of **1,4-Dimethylcyclohexanol**.

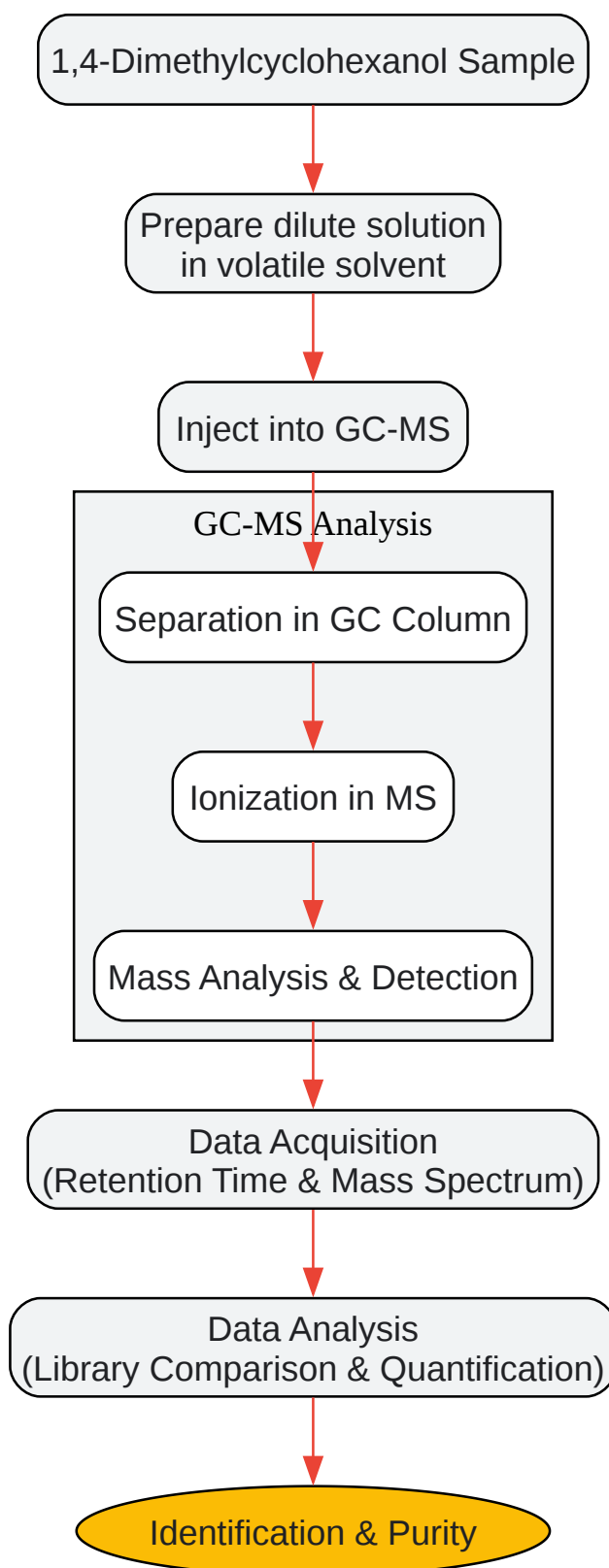
Visualizations

The following diagrams illustrate the synthesis and analytical workflows for **1,4-Dimethylcyclohexanol**.



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Caption: Synthesis workflow for **1,4-Dimethylcyclohexanol** via Grignard reaction.



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Caption: General analytical workflow for **1,4-Dimethylcyclohexanol** using GC-MS.

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